

# Preliminary Data Overview of Glaziovine

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## Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

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Category	Details
Basic Classification	Proaporphine alkaloid (a type of isoquinoline alkaloid) [1] [2]
Key Pharmacological Interests	Anxiolytic (comparable to diazepam in early trials), neuropharmacological properties, potential anti-ulcer activity, anti-HBV and cytotoxic activity in vitro [3] [4] [2]

## | Human Pharmacokinetics (Preliminary) | - Enteral Absorption: 78-84% [4]

- Time to Peak Plasma Level:** ~2 hours (oral administration) [4]
- Elimination:** Cumulative urinary excretion of total radioactivity was 38% over 24h after oral administration; primary metabolite identified as **Glaziovine** glucuronide [4] | | **Renewable Plant Source** | *Duguetia vallicola* leaves (yield approx. 0.27%) [2] |

## Experimental Protocols & Production Methodologies

### Cell Suspension Culture for Enhanced Production

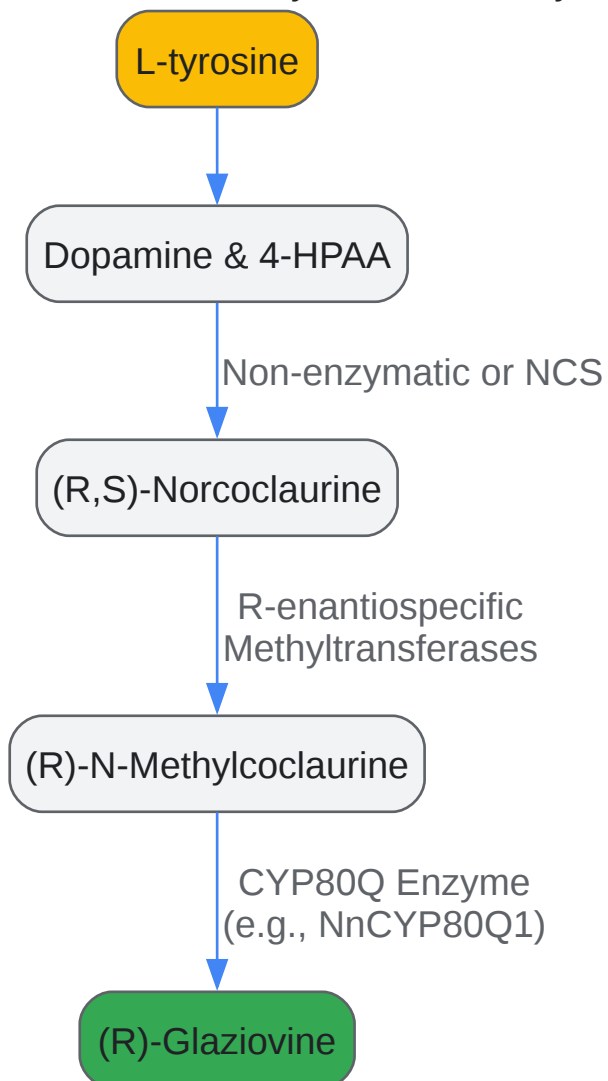
A 2024 study used *Nardostachys jatamansi* cell suspension cultures to enhance **glaziovine** and actinidine production [3].

- **Callus Induction:** Leaf explants were cultured on Murashige and Skoog (MS) basal medium supplemented with plant growth regulators, specifically **0.2 mg/L NAA** and **0.1 mg/L BAP**, to produce a friable callus [3].
- **Cell Suspension Culture:** Friable callus was transferred to a liquid MS medium supplemented with **1.0 mg/L 2,4-D** and **0.5 mg/L BAP** and maintained under continuous light at 25°C on an orbital shaker [3].
- **Elicitor Treatment for Yield Enhancement:** Cultures were treated with various elicitors on the 14th day. The highest yield of **glaziovine** was obtained with:
  - **Methyl Jasmonate (MeJA)** at **25 µM**
  - **Lipopolysaccharide (LPS)** at **50 mg/L** [3]

## Biosynthetic Pathway

**Glaziovine** is a Benzyloquinoline Alkaloid (BIA). The biosynthetic pathway involves specific cytochrome P450 enzymes [5] [6].

## Glaziovine Biosynthetic Pathway



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## Analytical Techniques for Identification and Quantification

- **UPLC-Q-TOF-MS:** Used to identify and profile **glaziovine** in complex plant extracts [3].
- **Radioactive Tracing:** Used in human pharmacokinetic studies. Administered **Glaziovine-14C** and measured total radioactivity in plasma, urine, and feces [4].
- **NMR Spectroscopy:** Used for structural elucidation and complete <sup>1</sup>H and <sup>13</sup>C NMR assignments [2].

## Conclusion

**Glaziovine** shows promising neuropharmacological activities. While preliminary human data suggests good absorption, modern and comprehensive clinical pharmacokinetic studies are needed. Recent advances in plant cell culture and a clearer understanding of its biosynthesis offer sustainable production methods to support further pharmaceutical development.

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## References

1. Natural aporphine alkaloids: A comprehensive review of ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) A Convenient, Renewable Source of the Anxiolytic ... [academia.edu]
3. Enhanced production of actinidine and glaziovine alkaloids ... [sciencedirect.com]
4. Preliminary data on the pharmacokinetics of Glaziovine in man [link.springer.com]
5. Elucidation of the (R)-enantiospecific benzyloquinoline ... [nature.com]
6. Gene duplication and clustering underlie the conservation and ... [pmc.ncbi.nlm.nih.gov]

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